

A Technical Guide to the Biological Activity of 2-(Isopropylamino)phenol

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Compound of Interest

Compound Name: 2-(Isopropylamino)phenol

CAS No.: 23504-11-2

Cat. No.: B8753730

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Isopropylamino)phenol is an organic compound featuring a phenol ring substituted with an isopropylamino group at the ortho position. As a derivative of 2-aminophenol, it possesses a structural framework that suggests a range of potential biological activities. The presence of both a phenolic hydroxyl group and a secondary amine makes it a molecule of interest for medicinal chemistry and drug development.[1][2] Phenol derivatives are known to exhibit a wide array of biological effects, including antimicrobial, antioxidant, anti-inflammatory, and anticancer activities.[3] Similarly, the aminophenol scaffold is a key component in various pharmaceuticals and biologically active compounds.[4][5][6]

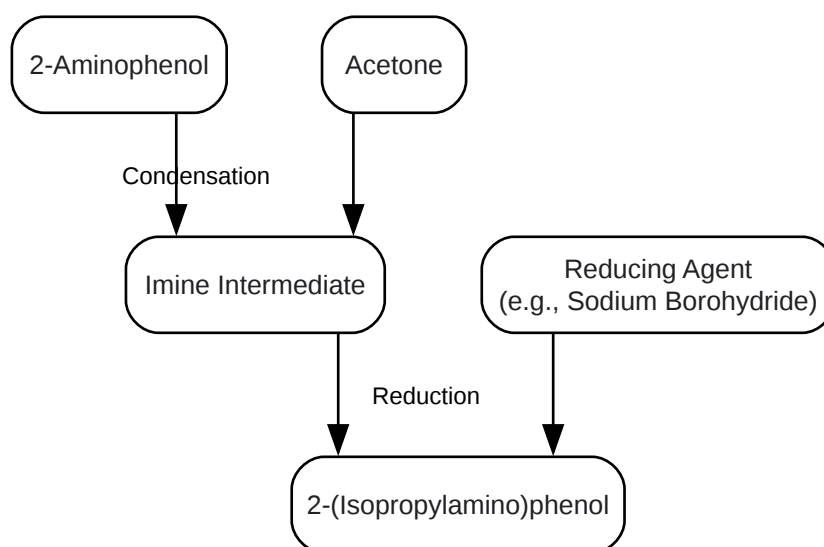
This guide provides a comprehensive overview of the predicted biological activities of **2-(Isopropylamino)phenol**. Due to the limited availability of direct research on this specific molecule, this document will extrapolate potential activities based on the known biological profiles of its parent compound, 2-aminophenol, and other structurally related aminophenol and isopropylamino-containing derivatives. The insights provided are intended to serve as a

foundational resource for researchers and scientists interested in exploring the therapeutic potential of this compound.

Predicted Synthesis and Physicochemical Properties

A plausible synthetic route for **2-(Isopropylamino)phenol** is through the reductive amination of 2-aminophenol with acetone. This common organic reaction involves the formation of an imine intermediate, which is then reduced to the corresponding amine.

Proposed Synthetic Workflow: Reductive Amination



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Caption: Proposed synthesis of **2-(Isopropylamino)phenol** via reductive amination.

Physicochemical Properties (Predicted)

Property	Predicted Value	Source/Method
Molecular Formula	C ₉ H ₁₃ NO	ChemSynthesis[7]
Molecular Weight	151.21 g/mol	ChemSynthesis[7]
Appearance	Predicted to be a solid at room temperature	Based on 2-aminophenol[8]
Solubility	Predicted to be slightly soluble in water, soluble in alcohols	Based on 2-aminophenol[8]
pKa (amino group)	~4-5	Estimated from 2-aminophenol[8]
pKa (phenol group)	~9-10	Estimated from 2-aminophenol[8]

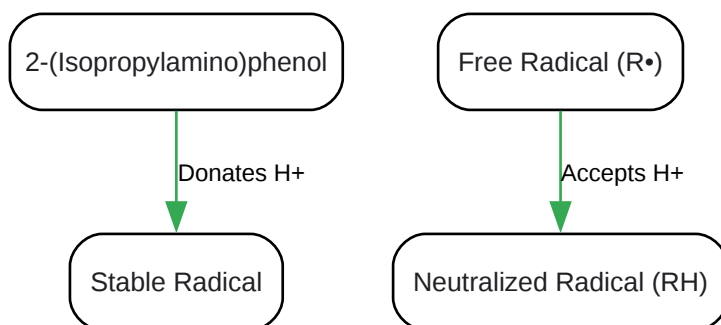
Potential Biological Activities

Based on its structural similarity to other biologically active aminophenol derivatives, **2-(Isopropylamino)phenol** is predicted to exhibit a range of pharmacological effects.

Antioxidant Activity

The phenolic hydroxyl group is a key determinant of antioxidant activity.[9] It can donate a hydrogen atom to neutralize free radicals, thereby preventing oxidative damage to cells. Derivatives of o-aminophenol have shown promising antioxidant properties.[4][6]

Proposed Mechanism of Action:



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Caption: Proposed free radical scavenging mechanism.

Experimental Protocol: DPPH Radical Scavenging Assay

- Preparation of Reagents:
 - Prepare a stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
 - Prepare various concentrations of **2-(Isopropylamino)phenol** and a standard antioxidant (e.g., ascorbic acid) in methanol.
- Assay Procedure:
 - Add the test compound or standard to the DPPH solution.
 - Incubate the mixture in the dark at room temperature for 30 minutes.
- Measurement:
 - Measure the absorbance of the solution at 517 nm using a spectrophotometer.
- Calculation:
 - Calculate the percentage of radical scavenging activity. A decrease in absorbance indicates a higher scavenging activity.[\[4\]](#)

Antimicrobial Activity

Phenolic compounds are well-known for their antimicrobial properties.[\[9\]](#) O-aminophenol derivatives have demonstrated activity against both Gram-positive and Gram-negative bacteria.[\[4\]](#)[\[6\]](#)

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

- Preparation of Inoculum:
 - Prepare a standardized suspension of the target bacteria (e.g., *S. aureus*, *E. coli*).
- Serial Dilution:

- Perform serial dilutions of **2-(Isopropylamino)phenol** in a suitable broth medium in a 96-well plate.
- Inoculation:
 - Add the bacterial inoculum to each well.
- Incubation:
 - Incubate the plate at 37°C for 24 hours.
- Determination of MIC:
 - The MIC is the lowest concentration of the compound that visibly inhibits bacterial growth.

Enzyme Inhibition

The structural features of **2-(Isopropylamino)phenol** suggest it may act as an inhibitor of various enzymes. Phenolic compounds have been shown to inhibit enzymes such as α -amylase, trypsin, and lysozyme.^[10]

Experimental Protocol: General Enzyme Inhibition Assay

- Enzyme and Substrate Preparation:
 - Prepare a solution of the target enzyme and its specific substrate.
- Assay Procedure:
 - Pre-incubate the enzyme with various concentrations of **2-(Isopropylamino)phenol**.
 - Initiate the reaction by adding the substrate.
- Measurement:
 - Monitor the reaction progress by measuring the formation of the product or the depletion of the substrate over time using a suitable detection method (e.g., spectrophotometry, fluorometry).

- Data Analysis:
 - Calculate the percentage of inhibition and determine the IC₅₀ value (the concentration of inhibitor required to reduce enzyme activity by 50%).

Cytotoxic Activity

Derivatives of o-aminophenol have been evaluated for their cytotoxic effects against various cancer cell lines.^{[4][6]}

Experimental Protocol: MTT Assay for Cytotoxicity

- Cell Culture:
 - Culture the target cancer cell lines in a suitable medium.
- Treatment:
 - Seed the cells in a 96-well plate and treat them with different concentrations of **2-(Isopropylamino)phenol** for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition:
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate.
- Formazan Solubilization:
 - Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Measurement:
 - Measure the absorbance at a specific wavelength (e.g., 570 nm). The absorbance is proportional to the number of viable cells.

Receptor Binding Activity

The isopropylamino group is a common feature in many pharmacologically active compounds, particularly those targeting adrenergic and serotonergic receptors. For example, N-isopropyl

derivatives of dopamine have been shown to have adrenergic agonist effects.[11]

Experimental Protocol: Radioligand Binding Assay

- Membrane Preparation:
 - Prepare cell membranes expressing the target receptor.
- Binding Reaction:
 - Incubate the membranes with a radiolabeled ligand specific for the receptor in the presence of varying concentrations of **2-(Isopropylamino)phenol**.
- Separation:
 - Separate the bound and free radioligand by rapid filtration.
- Quantification:
 - Measure the radioactivity of the filter-bound complex using a scintillation counter.
- Data Analysis:
 - Determine the ability of **2-(Isopropylamino)phenol** to displace the radioligand and calculate its binding affinity (K_i).

Predicted Metabolism and Toxicological Profile

The metabolism of **2-(Isopropylamino)phenol** is likely to involve phase I reactions such as N-dealkylation of the isopropyl group and hydroxylation of the aromatic ring, followed by phase II conjugation reactions (glucuronidation and sulfation) of the phenolic hydroxyl group.[12]

Potential Toxicological Concerns:

- Skin Irritation: Phenol and its derivatives are known to be corrosive and can cause skin burns.[13]

- Systemic Toxicity: Absorption through the skin, inhalation, or ingestion can lead to systemic toxicity, affecting the central nervous system, heart, kidneys, and lungs.[14]
- Genotoxicity: Some aminophenol derivatives have shown genotoxic potential.[9]

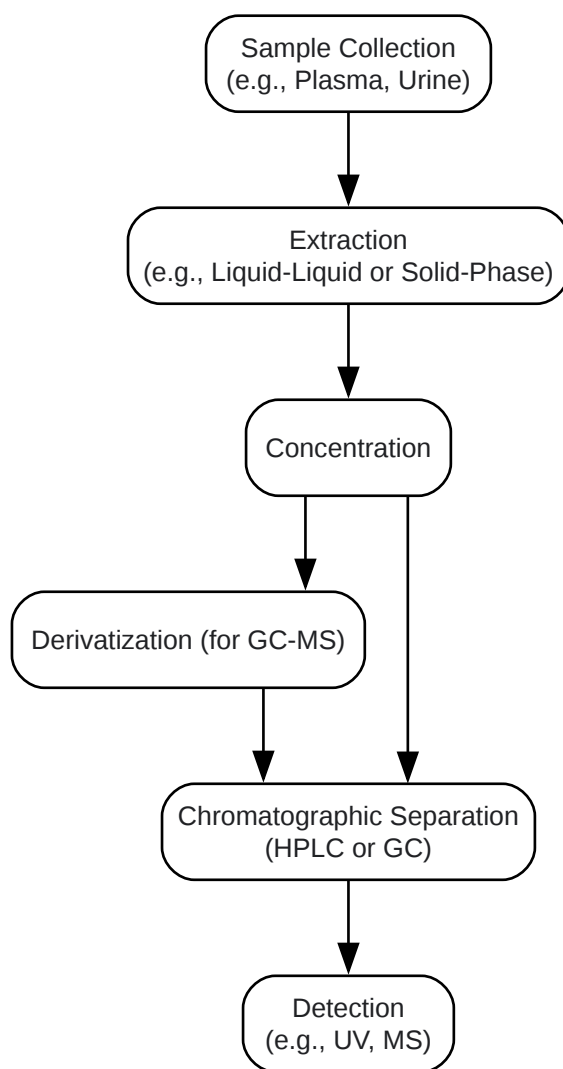
It is crucial to handle **2-(Isopropylamino)phenol** with appropriate safety precautions, including the use of personal protective equipment.

Analytical Methodologies

The analysis of **2-(Isopropylamino)phenol** in biological and environmental samples would likely employ chromatographic techniques.

- High-Performance Liquid Chromatography (HPLC): HPLC, particularly reversed-phase HPLC, is a standard method for the separation and quantification of phenolic compounds. [15]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can be used for the identification and quantification of volatile derivatives of the compound.[16]

Sample Preparation Workflow for Analysis:



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Caption: General workflow for the analysis of phenolic compounds.

Conclusion and Future Directions

2-(Isopropylamino)phenol is a molecule with a predicted profile of interesting biological activities, including antioxidant, antimicrobial, enzyme inhibitory, and cytotoxic effects. These predictions are based on the well-established properties of the aminophenol scaffold. However, it is imperative to underscore that these are hypothesized activities. Rigorous experimental validation is required to confirm this potential and to fully characterize the pharmacological and toxicological profile of **2-(Isopropylamino)phenol**. Future research should focus on the synthesis and in-depth biological evaluation of this compound to determine its true therapeutic potential.

References

- Design, Synthesis, and Biological Evaluation of Some Novel o-aminophenol Deriv
- An In-depth Technical Guide to the Biological Activities of Aminophenol Deriv
- 2-Aminophenol: properties, applications and safety - ChemicalBook. (URL not available)
- 2-Aminophenol - Wikipedia. (URL not available)
- Design, Synthesis, and Biological Evaluation of Some Novel o-aminophenol Deriv
- **2-(isopropylamino)phenol** - C₉H₁₃NO, density, melting point, boiling point, structural formula, synthesis - ChemSynthesis. (URL not available)
- Synthesis of 2-isopropylamino-1-phenyl-1-ethanol - PrepChem.com. (URL not available)
- m-(Isopropylamino)phenol | 23478-16-2 - Benchchem. (URL not available)
- m-(2-(Methylamino)propyl)phenol - Benchchem. (URL not available)
- m-(Isopropylamino)phenol | C₉H₁₃NO | CID 90115 - PubChem. ([\[Link\]](#))
- US6989465B1 - S-(–)-1-{4-[2-(allyloxy)-ethyl]phenoxy}-3-isopropylamino propan-2-ol, process for preparation thereof and process for ...
- Drug discrimination and receptor binding studies of N-isopropyl lysergamide deriv
- N-Isopropyl derivatives of dopamine and 5,6-dihydroxy-2-aminotetralin - PubMed. ([\[Link\]](#))
- Biological Importance of Phenol Derivatives as Potent Bioactive Compound: A Review. (URL not available)
- Inhibitory effects of plant phenols on the activity of selected enzymes - PubMed. ([\[Link\]](#))
- Synthesis routes of 2-Isopropylphenol - Benchchem. (URL not available)
- 4-(1-Hydroxy-2-(isopropylamino)ethyl)
- 2-Isopropylphenol | C₉H₁₂O | CID 6943 - PubChem. ([\[Link\]](#))
- Biological Activity of Vegetal Extracts Containing Phenols on Plant Metabolism - MDPI. ([\[Link\]](#))
- Synthesis and optimization of a 2-isopropenyl-2-oxazoline based polymer for enhanced phenolic acid extraction - Analytical Methods (RSC Publishing). ([\[Link\]](#))
- Discovery of Novel Ortho-Aminophenol Derivatives Targeting Lipid Peroxidation with Potent Antiferroptotic Activities - PubMed. ([\[Link\]](#))

- ANALYTICAL METHODS - Toxicological Profile for Phenol - NCBI Bookshelf. ([\[Link\]](#))
- Phenol: toxicological overview - GOV.UK. ([\[Link\]](#))
- 7 Analytical Methods - ResearchGate. ([\[Link\]](#))
- 2-Isopropylamino-1-phenyl-propan-1-one | C₁₂H₁₇NO | CID 458522 - PubChem. ([\[Link\]](#))
- Toxicological Profile for Phenol - Agency for Toxic Substances and Disease Registry | ATSDR. ([\[Link\]](#))
- Structural Determinants of the Binding and Activation of Estrogen Receptor alpha by Phenolic Thieno[2,3-d]pyrimidines - ChemRxiv. ([\[Link\]](#))
- Techniques for Analysis of Plant Phenolic Compounds - MDPI. ([\[Link\]](#))
- Improving HPLC Separation of Polyphenols - LCGC International. ([\[Link\]](#))
- Phenol. (URL not available)
- Phenols and Polyphenols as Carbonic Anhydrase Inhibitors - PMC. ([\[Link\]](#))
- From Chemistry to Pharmacology: Exploring the Anti-Inflammatory and Antioxidant Potential of Novel Dexketoprofen Amide Derivatives - PMC. ([\[Link\]](#))
- TOXICOLOGICAL REVIEW OF Phenol - Integrated Risk Information System. ([\[Link\]](#))
- Phenolic Compounds and Antioxidant and Anti-Enzymatic Activities of Selected Adaptogenic Plants from South America, Asia, and Africa - MDPI. ([\[Link\]](#))
- Modeling, Synthesis, and Biological Evaluation of Potential Retinoid-X-Receptor (RXR) Selective Agonists: Analogs of 4-[1-(3,5,5,8,8-Pentamethyl-5,6,7,8-tetrahydro-2-naphthyl)ethynyl]benzoic Acid (Bexarotene) and 6-(Ethyl - MDPI. ([\[Link\]](#))
- Binding D
- WO2014012832A1 - Process for the preparation of 2-(3-n,n-diisopropylamino-1-phenylpropyl)

- Endomorphin Derivatives With Improved Pharmacological Properties. - ResearchGate. ([Link])
- Progress in Isoindolone Alkaloid Derivatives from Marine Microorganism: Pharmacology, Preparation, and Mechanism - MDPI. ([Link])

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Sources

- 1. m-(Isopropylamino)phenol | 23478-16-2 | Benchchem [benchchem.com]
- 2. m-(2-(Methylamino)propyl)phenol | Benchchem [benchchem.com]
- 3. eurekaselect.com [eurekaselect.com]
- 4. researchgate.net [researchgate.net]
- 5. 2-Aminophenol: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 6. Design, Synthesis, and Biological Evaluation of Some Novel o-aminophenol Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. 2-Aminophenol - Wikipedia [en.wikipedia.org]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Inhibitory effects of plant phenols on the activity of selected enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. N-Isopropyl derivatives of dopamine and 5,6-dihydroxy-2-aminotetralin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. ANALYTICAL METHODS - Toxicological Profile for Phenol - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. ehs.wvu.edu [ehs.wvu.edu]
- 14. gov.uk [gov.uk]
- 15. chromatographyonline.com [chromatographyonline.com]

- [16. researchgate.net \[researchgate.net\]](https://researchgate.net)
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